N-Nitroso-Silodosin: A Technical Overview for Pharmaceutical Researchers

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Compound of Interest

Compound Name: *N-nitroso-silodosin*

Cat. No.: *B16112577*

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This technical guide provides an in-depth overview of **N-nitroso-silodosin**, a nitrosamine impurity of the alpha-1A adrenergic receptor antagonist, silodosin. Aimed at researchers, scientists, and drug development professionals, this document outlines the key chemical identifiers, regulatory limits, and analytical methodologies pertinent to the detection and control of this impurity in pharmaceutical products.

Chemical Identity

N-nitroso-silodosin is a nitroso-derivative of silodosin, formed by the nitrosation of the secondary amine present in the parent molecule.

- IUPAC Name: 1-(3-hydroxypropyl)-5-[(2R)-2-[nitroso-[2-[2-(2,2,2-trifluoroethoxy)phenoxy]ethyl]amino]propyl]-2,3-dihydroindole-7-carboxamide[1]
- CAS Number: Not Available (NA)[2][3][4]

Quantitative Data Summary

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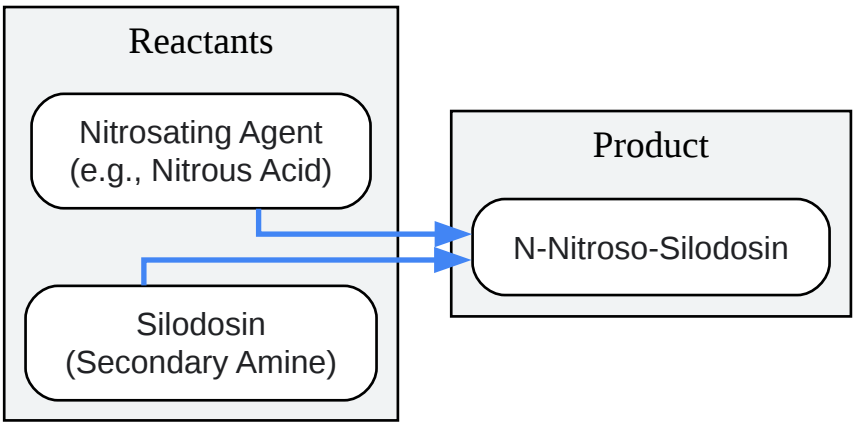
The following table summarizes the key quantitative data for **N-nitroso-silodosin**.

Parameter	Value	Reference
Molecular Formula	C25H31F3N4O5	[1][2]
Molecular Weight	524.53 g/mol	[2]
Acceptable Intake (AI) Limit (U.S. FDA)	1500 ng/day	[2]
Limit of Detection (LOD) by LC-MS/MS	0.066 ppm	[5][6]
Limit of Quantification (LOQ) by LC-MS/MS	0.2 ppm	[5][6]

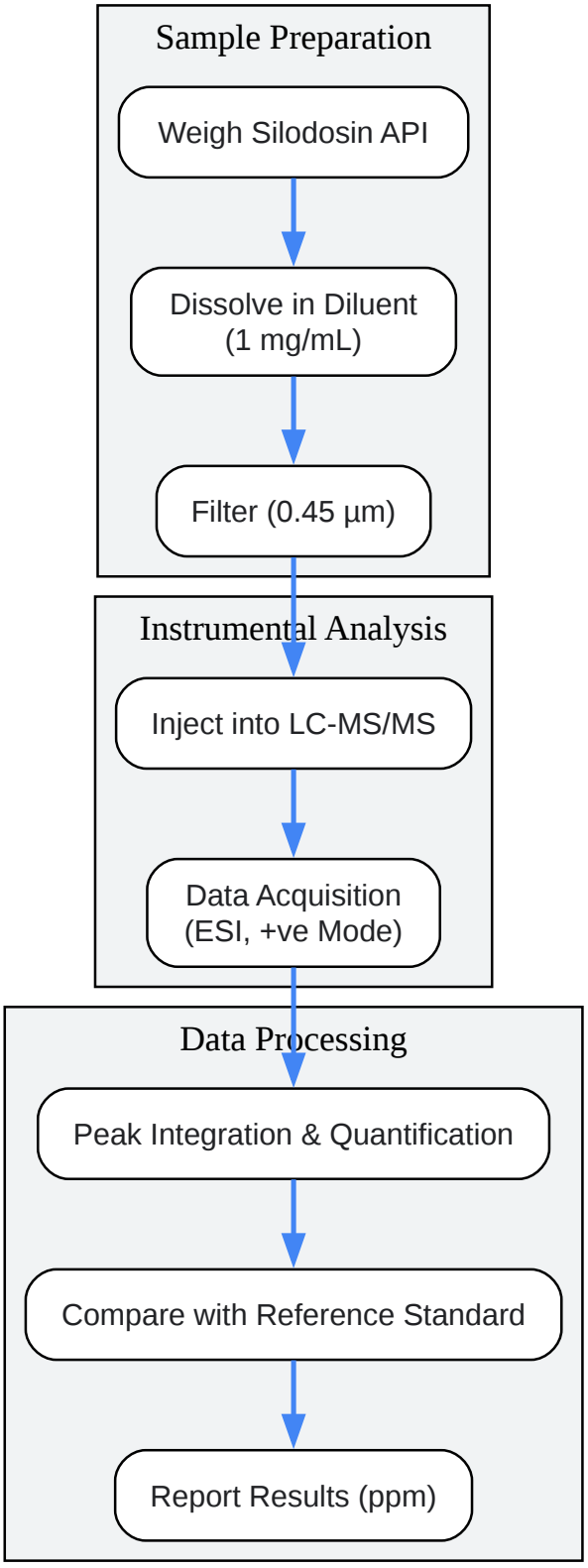
Formation Pathway

N-nitroso-silodosin is formed from the reaction of silodosin with a nitrosating agent under specific chemical conditions. The secondary amine in the silodosin molecule is susceptible to nitrosation, leading to the formation of the N-nitroso impurity.

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